

m-Anisaldehyde: A Versatile Building Block for the Synthesis of Heterocyclic Compounds

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Compound of Interest		
Compound Name:	m-Anisaldehyde	
Cat. No.:	B106831	Get Quote

Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

m-Anisaldehyde, also known as 3-methoxybenzaldehyde, is a valuable and versatile aromatic aldehyde that serves as a crucial starting material in the synthesis of a wide array of heterocyclic compounds. Its methoxy group at the meta position influences the electronic and steric properties of the molecule, offering unique reactivity and opportunities for constructing complex molecular architectures. Heterocyclic compounds are of paramount importance in medicinal chemistry and drug discovery, forming the core structure of numerous pharmaceuticals with diverse biological activities. This document provides detailed application notes and protocols for the synthesis of several key classes of heterocyclic compounds using **m-anisaldehyde** as a primary building block.

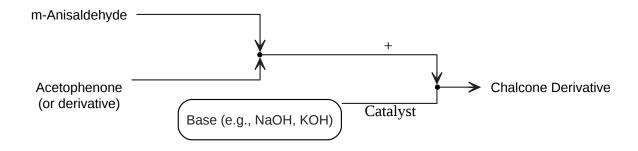
Synthesis of Chalcones via Claisen-Schmidt Condensation

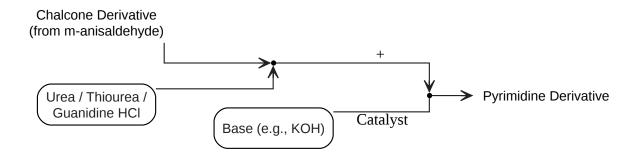
Chalcones (1,3-diaryl-2-propen-1-ones) are important intermediates in the biosynthesis of flavonoids and serve as precursors for the synthesis of various five- and six-membered heterocyclic rings. The Claisen-Schmidt condensation is a reliable method for chalcone



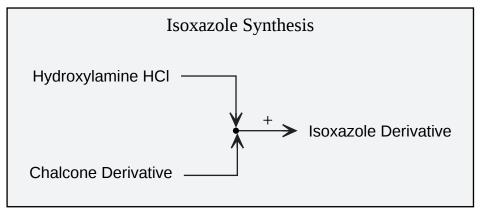
synthesis, involving the base-catalyzed reaction of an aromatic aldehyde with an acetophenone derivative.

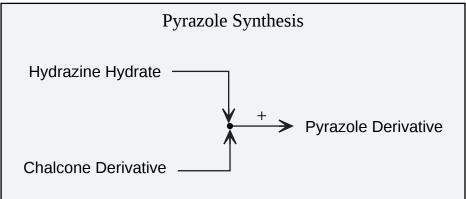
Reaction Scheme:

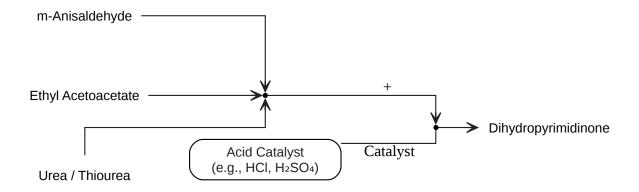




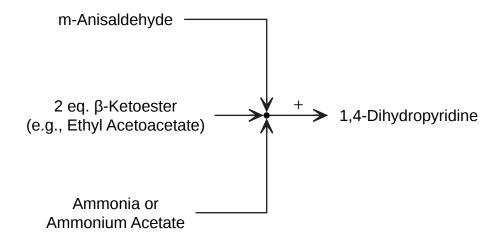


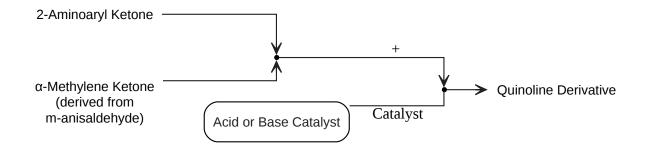




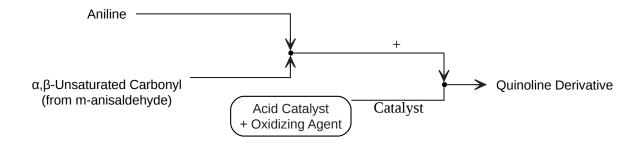




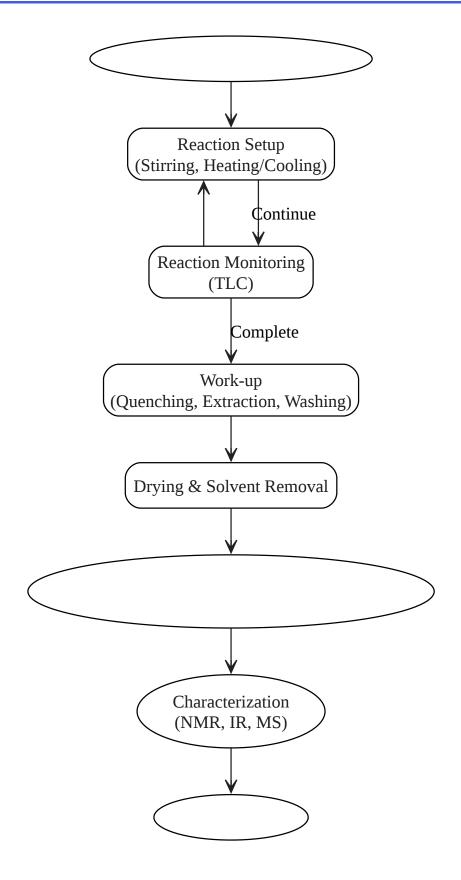












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